

# Gossyplure Demonstrates Superior Efficacy in Moth Captures Compared to Hexalure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Hexalure*

Cat. No.: *B013449*

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Independent studies have consistently shown that gossyplure, the natural sex pheromone of the pink bollworm (*Pectinophora gossypiella*), is significantly more effective at capturing male moths than the synthetic attractant **Hexalure**. Field trials have reported **Hexalure** as "completely inactive" in attracting and capturing pink bollworm moths, especially during the critical early season, under conditions where gossyplure proved effective.

Gossyplure, a 1:1 mixture of (Z,Z)- and (Z,E)-7,11-hexadecadienyl acetate, serves as the primary tool for monitoring and managing pink bollworm populations through its use in baited traps and mating disruption strategies.<sup>[1]</sup> In contrast, **Hexalure**, (Z)-7-hexadecen-1-ol acetate, has demonstrated limited to no effectiveness in field trapping for population monitoring.<sup>[1]</sup>

## Quantitative Comparison of Moth Captures

The following table summarizes the comparative efficacy of gossyplure and **Hexalure** based on findings from field studies.

Lure Type	Active Ingredient	Lure Dose	Moth Captures	Efficacy
Gossyplure	1:1 mixture of (Z,Z)- and (Z,E)-7,11-hexadecadienyl acetate	50 µg (+ antioxidant)	Effective in attracting and capturing male moths	High
Hexalure	(Z)-7-hexadecen-1-ol acetate	20 mg (+ antioxidant)	Completely inactive	None

Data sourced from a field study conducted in Israel during the early cotton-growing season.[\[2\]](#)  
[\[3\]](#)

## Experimental Protocols

The evaluation of gossyplure and **Hexalure** efficacy is primarily conducted through standardized field trapping experiments.

Objective: To quantitatively compare the number of male pink bollworm moths captured in traps baited with gossyplure versus **Hexalure**.

Materials:

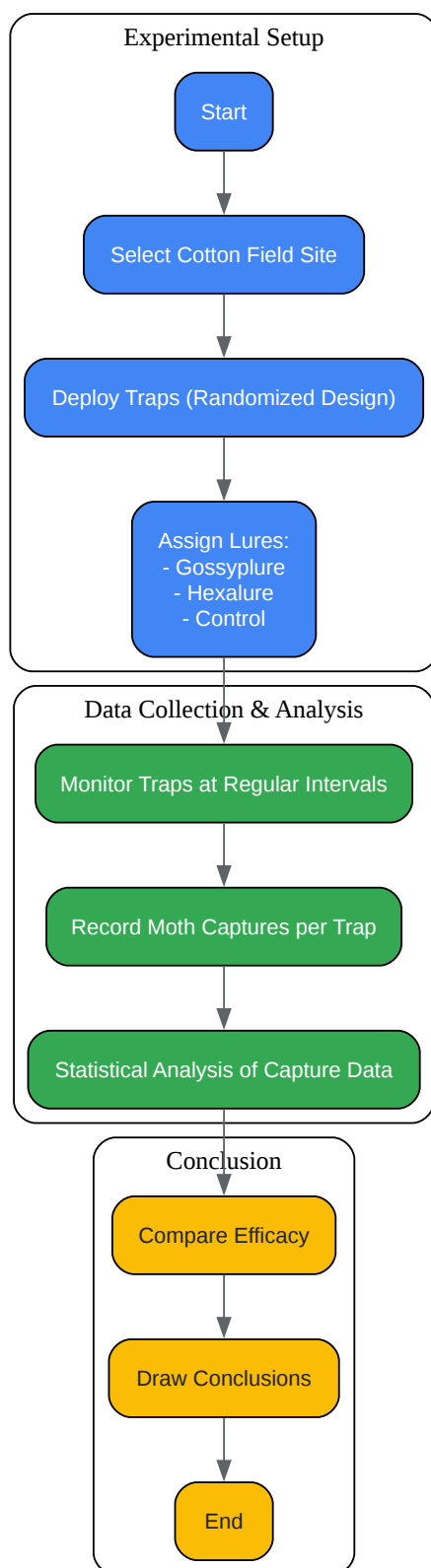
- Pheromone traps (e.g., Delta traps)
- Lures containing either gossyplure or **Hexalure**
- Antioxidant to prevent lure degradation
- Cotton fields with a known or suspected pink bollworm population
- Control traps (unbaited or baited with a solvent blank)

Procedure:

- Traps are deployed within cotton fields, typically in a grid pattern or at predetermined intervals.
- The placement of traps baited with gossypure, **Hexalure**, and the control are randomized to mitigate positional bias.
- Traps are inspected at regular intervals (e.g., daily or weekly).
- The number of captured male pink bollworm moths in each trap is recorded.
- The collected data is then statistically analyzed to determine any significant differences in the capture rates between the two attractants.

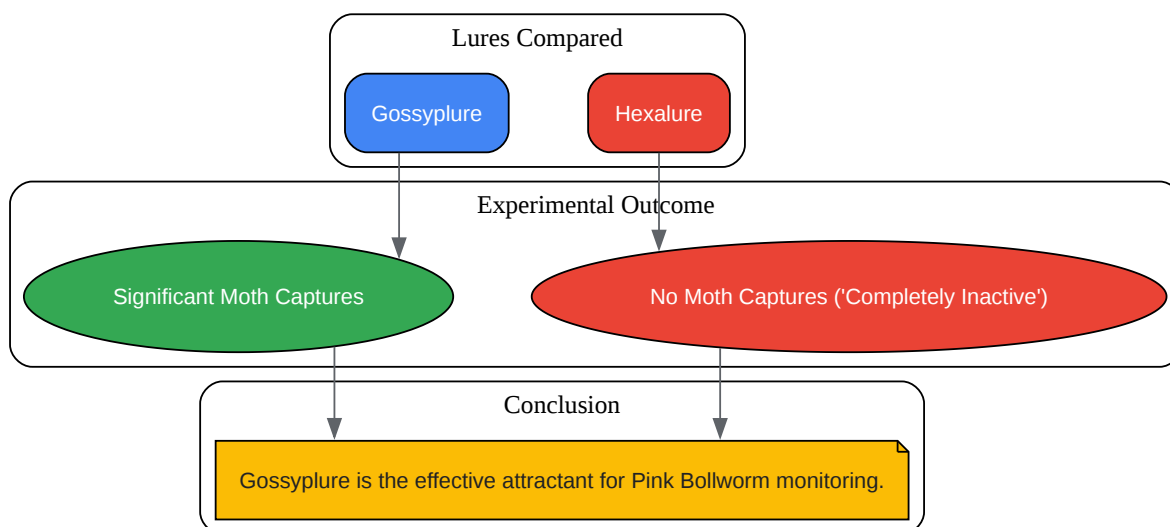
## Visualizing the Experimental Workflow

The following diagrams illustrate the logical flow of a comparative study and the decision-making process based on the outcomes.



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*Experimental workflow for comparing lure efficacy.*



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*Logical relationship of the comparative findings.*

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## References

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